

Introduction: The Strategic Role of Z-Gln-ONp in Peptide Synthesis

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Compound of Interest

Compound Name: Z-Gln-ONp

CAS No.: 7763-16-8

Cat. No.: B554407

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For the researcher engaged in the precise assembly of peptides, benzyloxycarbonyl-L-glutamine p-nitrophenyl ester, commonly abbreviated as **Z-Gln-ONp**, represents a cornerstone reagent. It is an N-terminally protected amino acid activated at its C-terminus, engineered for the specific and efficient incorporation of a glutamine residue into a growing peptide chain.

The molecule's design is a classic example of strategic chemical synthesis. The benzyloxycarbonyl (Z) group, pioneered by Bergmann and Zervas, provides robust, yet removable, protection for the α -amino group, preventing unwanted self-polymerization.^[1] Simultaneously, the p-nitrophenyl (ONp) ester transforms the carboxyl group into a highly reactive site, primed for nucleophilic attack by the free amino group of another amino acid or peptide fragment.^[2] This "active ester" methodology is a fundamental tactic in solution-phase peptide synthesis, offering a reliable balance of reactivity and stability, minimizing the risk of side reactions that can plague other coupling methods.^[2] This guide provides a detailed examination of **Z-Gln-ONp**, from its core properties to its practical application, grounded in the principles of synthetic peptide chemistry.

Physicochemical and Structural Properties

The efficacy and handling of a synthetic reagent are dictated by its physical and chemical properties. **Z-Gln-ONp** is typically supplied as a stable, crystalline solid, facilitating its storage and accurate measurement. A summary of its key identifiers and properties is provided below.

Property	Value	Reference(s)
CAS Number	7763-16-8	[3]
Molecular Formula	C ₁₉ H ₁₉ N ₃ O ₇	[3]
Molecular Weight	401.37 g/mol	[4]
Appearance	Crystalline solid / Powder	[5]
Melting Point	Data not consistently reported. The precursor, Z-Gln-OH, has a melting point of 134-138 °C.	
Solubility	Expected to be soluble in common polar aprotic solvents used for peptide synthesis such as Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), and Tetrahydrofuran (THF). A related compound, Phenylacetyl L-glutamine, is soluble in DMSO and DMF at ~30 mg/mL.	[2][5]
Storage	Store sealed in a dry, cool environment (2-8°C is recommended).	[4]

Chemical Structure Visualization

The structure of **Z-Gln-ONp** is defined by three key functional domains: the N-terminal Z-protecting group, the central L-glutamine residue, and the C-terminal p-nitrophenyl active ester.

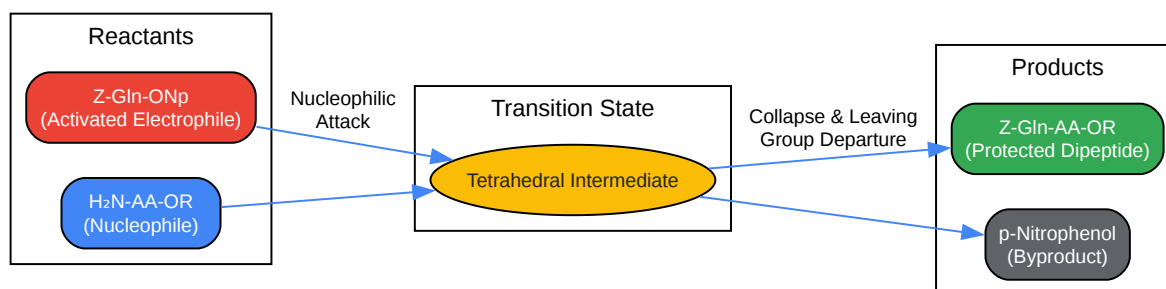
Caption: Functional domains of the **Z-Gln-ONp** molecule.

Mechanism of Action: The Active Ester Pathway

The utility of **Z-Gln-ONp** is rooted in the electron-withdrawing nature of the p-nitrophenyl group. This effect polarizes the ester's carbonyl carbon, rendering it highly electrophilic and susceptible to nucleophilic attack. This is the core principle of the "active ester" method of peptide bond formation.[2]

The coupling reaction proceeds via a bimolecular nucleophilic acyl substitution mechanism:

- **Nucleophilic Attack:** The free α -amino group of the incoming amino acid ester (the nucleophile) attacks the activated carbonyl carbon of **Z-Gln-ONp**.
- **Tetrahedral Intermediate Formation:** This attack forms a transient, high-energy tetrahedral intermediate.
- **Leaving Group Departure:** The intermediate collapses, reforming the carbonyl double bond and expelling the p-nitrophenoxide anion. The p-nitrophenoxide is an excellent leaving group due to its stability, which is enhanced by resonance delocalization of the negative charge across the nitro group.
- **Proton Transfer:** The liberated p-nitrophenoxide typically abstracts a proton from the newly formed, protonated peptide bond to yield the neutral dipeptide and the p-nitrophenol byproduct.



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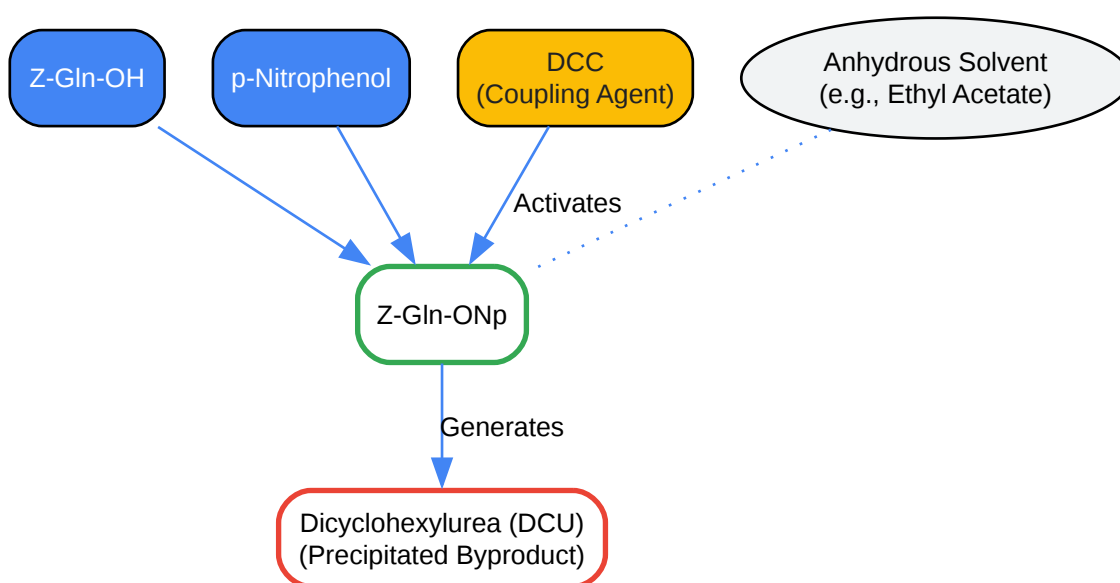
Caption: Reaction mechanism for peptide coupling using **Z-Gln-ONp**.

Experimental Application & Protocols

The following sections provide field-proven insights into the synthesis and use of **Z-Gln-ONp**.

Synthesis of Z-Gln-ONp Reagent

The reagent itself is typically prepared from its corresponding N-protected carboxylic acid, Z-Gln-OH, through esterification with p-nitrophenol. A common and effective method utilizes a carbodiimide coupling agent, such as N,N'-dicyclohexylcarbodiimide (DCC), to facilitate the dehydration reaction.[2]



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Caption: Workflow for the synthesis of the **Z-Gln-ONp** reagent.

Causality: DCC activates the carboxylic acid of Z-Gln-OH, forming a highly reactive O-acylisourea intermediate. This intermediate is rapidly intercepted by the hydroxyl group of p-nitrophenol to form the desired ester. The reaction drives to completion due to the formation of the highly stable and insoluble dicyclohexylurea (DCU) byproduct, which precipitates from common organic solvents and can be removed by simple filtration.

Protocol: Dipeptide Synthesis using Z-Gln-ONp

This protocol describes a representative procedure for the solution-phase coupling of **Z-Gln-ONp** with a generic C-terminally protected amino acid, Glycine methyl ester (H-Gly-OMe), to

form the dipeptide Z-Gln-Gly-OMe.

Materials:

- **Z-Gln-ONp** (1.0 eq)
- Glycine methyl ester hydrochloride (H-Gly-OMe·HCl) (1.05 eq)
- Triethylamine (TEA) or Diisopropylethylamine (DIEA) (1.05 eq)
- Anhydrous Dimethylformamide (DMF)
- Ethyl Acetate (EtOAc)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)

Methodology:

- Amine Free-Basing (Self-Validation Step 1):
 - Dissolve H-Gly-OMe·HCl (1.05 eq) in anhydrous DMF.
 - Cool the solution to 0 °C in an ice bath.
 - Add TEA or DIEA (1.05 eq) dropwise while stirring. Stir for 15-20 minutes at 0 °C.
 - Rationale: The starting amino acid is often stored as a stable hydrochloride salt. A tertiary amine base is required to neutralize the salt and generate the free, nucleophilic α -amino group necessary for the coupling reaction. Performing this step at 0 °C minimizes potential side reactions.
- Coupling Reaction (Core Step):

- In a separate flask, dissolve **Z-Gln-ONp** (1.0 eq) in a minimal amount of anhydrous DMF.
- Add the **Z-Gln-ONp** solution to the cold, stirring solution of the free-based amino ester from Step 1.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Rationale: The reaction is monitored for completion. The bright yellow color of the p-nitrophenolate anion is a useful visual indicator that the reaction is proceeding. Progress can be more accurately tracked by Thin Layer Chromatography (TLC), monitoring the consumption of the **Z-Gln-ONp** starting material.
- Workup and Extraction (Purification Phase):
 - Remove the DMF solvent under high vacuum (rotary evaporation).
 - Dissolve the resulting residue in a large volume of Ethyl Acetate (EtOAc).
 - Transfer the EtOAc solution to a separatory funnel.
 - Wash the organic layer sequentially with:
 - 1 M HCl (2x) - Removes unreacted tertiary base.
 - Saturated NaHCO₃ (3x) - Removes the acidic p-nitrophenol byproduct. The aqueous layer will often turn yellow.
 - Water (1x)
 - Brine (1x) - Initiates the drying process by removing bulk water.
 - Rationale: This aqueous workup is a critical self-validating system. Each wash is designed to selectively remove specific impurities (excess base, acidic byproduct), leaving the desired neutral dipeptide in the organic phase.
- Drying and Isolation:
 - Dry the washed organic layer over anhydrous MgSO₄ or Na₂SO₄.

- Filter to remove the drying agent.
- Evaporate the solvent under reduced pressure to yield the crude protected dipeptide, which can be further purified by recrystallization or column chromatography if necessary.
- Rationale: Complete removal of water is essential before solvent evaporation to obtain a clean, solid product and prevent potential hydrolysis upon storage.

Safety & Handling

As a senior scientist, ensuring laboratory safety is paramount. While a specific, comprehensive Safety Data Sheet (SDS) for **Z-Gln-ONp** is not consistently available across all suppliers, prudent laboratory practices for handling activated amino acid derivatives should be strictly followed.

- Engineering Controls: Handle the solid and all solutions in a certified chemical fume hood to avoid inhalation of dust or vapors.
- Personal Protective Equipment (PPE): Wear standard PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.
- Handling: Avoid direct contact with skin and eyes. Do not ingest. In case of accidental exposure, rinse the affected area thoroughly with water and seek medical advice.^[6]
- Disposal: Dispose of chemical waste in accordance with institutional, local, and national regulations. The p-nitrophenol byproduct is toxic and should be disposed of in a designated hazardous waste container.

Conclusion

Benzyloxycarbonyl-L-glutamine p-nitrophenyl ester is a highly effective and reliable reagent for the targeted incorporation of L-glutamine in peptide synthesis. Its design leverages the stability of the Z-protecting group and the controlled reactivity of the p-nitrophenyl active ester. By understanding the underlying mechanism of action and employing robust, self-validating protocols, researchers can confidently utilize **Z-Gln-ONp** to construct complex peptide targets with high fidelity and yield, advancing programs in drug discovery and biochemical research.

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